

Application Notes and Protocols for 4-Methylumbelliferone-Based β-Galactosidase Fluorescence Assay

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The β -galactosidase (β -gal) enzyme, encoded by the lacZ gene, is a widely utilized reporter in molecular biology for studying gene expression and regulation.[1] Its high turnover rate and absence in mammalian cells make it a sensitive and reliable tool.[2] The 4-methylumbelliferone (4-MU)-based fluorescence assay provides a highly sensitive method for quantifying β -galactosidase activity.[2][3] This assay employs the non-fluorescent substrate 4-methylumbelliferyl- β -D-galactopyranoside (4-MUG), which is hydrolyzed by β -galactosidase to produce the highly fluorescent product 4-methylumbelliferone (4-MU).[3] The resulting fluorescence intensity is directly proportional to the β -galactosidase activity in the sample. This method is suitable for various expression systems, including mammalian cells, insect cells, yeast, and bacteria, and is adaptable for high-throughput screening.

Principle of the Assay

The core of this assay is the enzymatic reaction where β -galactosidase cleaves the β -glycosidic bond in 4-MUG. This releases 4-methylumbelliferone (4-MU), a compound that exhibits strong fluorescence under alkaline conditions. The fluorescence of 4-MU is measured at an excitation wavelength of approximately 360-365 nm and an emission wavelength of 455-

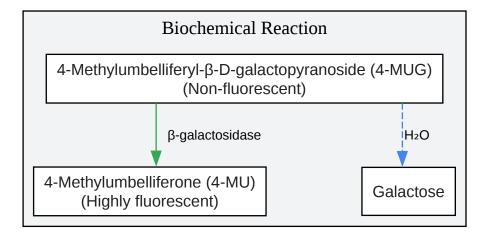




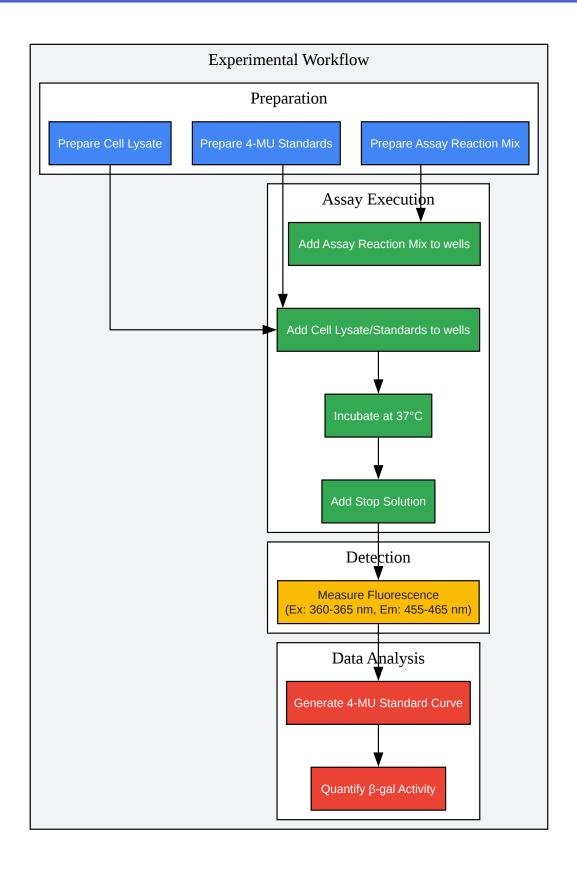


465 nm. The reaction is typically stopped by adding a high pH buffer, which also enhances the fluorescence of the 4-MU product.









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